

4-Chloro-3-(trifluoromethoxy)aniline molecular weight and formula

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Compound of Interest

Compound Name: 4-Chloro-3-(trifluoromethoxy)aniline

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Technical Data for Aniline Derivatives

Introduction

This document provides chemical data pertaining to a specific chloro-substituted aniline. Initial searches for "**4-Chloro-3-(trifluoromethoxy)aniline**" did not yield readily available public data for its molecular formula or weight, suggesting it is a less common compound. However, extensive information is available for the closely related chemical, 4-Chloro-3-(trifluoromethyl)aniline.

It is critical for researchers to note the distinction: the "trifluoromethoxy" group ($-\text{OCF}_3$) contains an oxygen atom, whereas the "trifluoromethyl" group ($-\text{CF}_3$) does not. This structural difference fundamentally changes the molecular formula and weight. This guide proceeds with the verified data for 4-Chloro-3-(trifluoromethyl)aniline.

Core Chemical Properties

The molecular formula and weight are fundamental constants derived from the compound's atomic composition. These values are essential for stoichiometric calculations in chemical synthesis and for characterization via techniques such as mass spectrometry.

The quantitative data for 4-Chloro-3-(trifluoromethyl)aniline is summarized below.

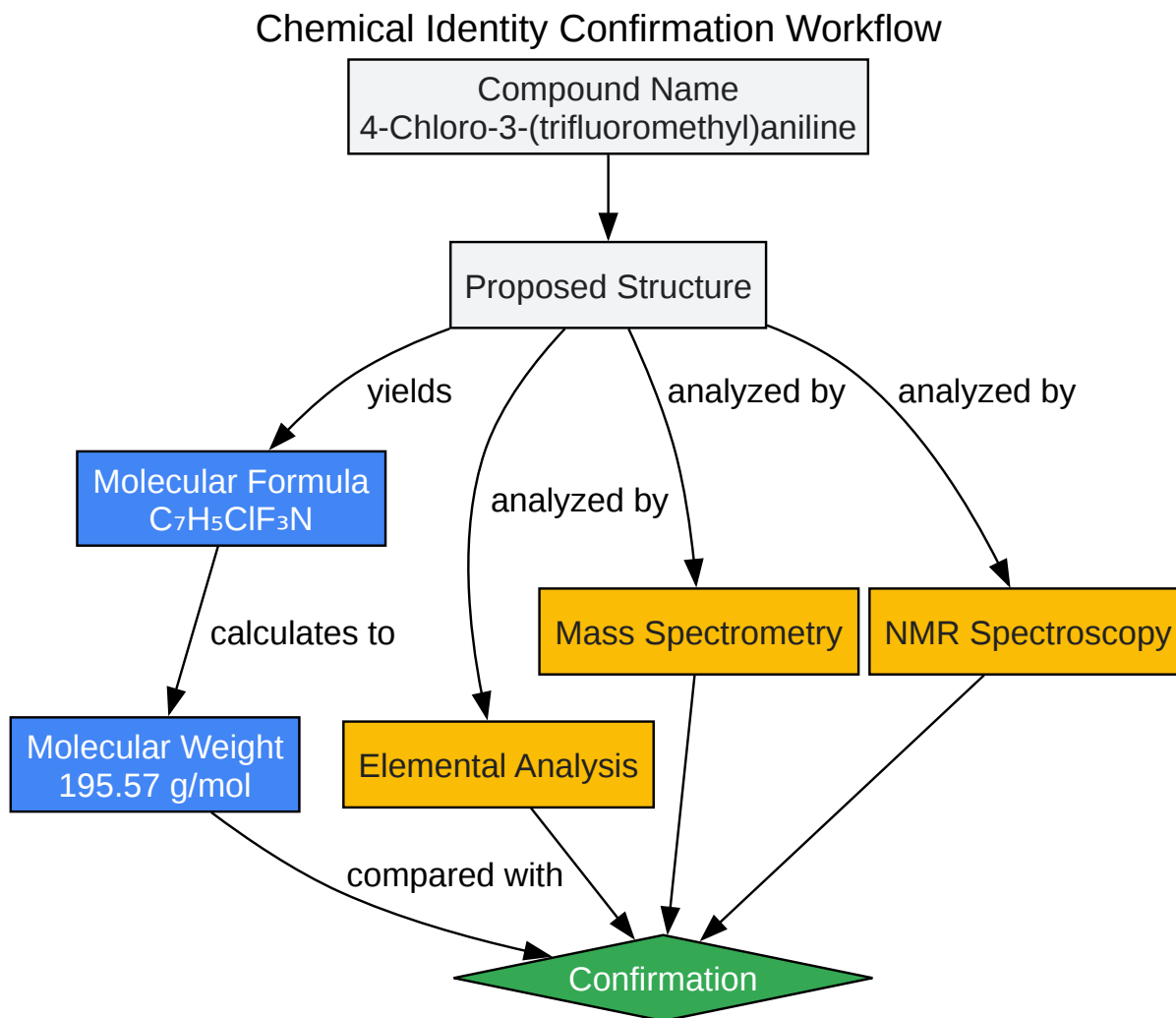
Property	Value	Citations
Chemical Name	4-Chloro-3-(trifluoromethyl)aniline	[1][2][3]
Synonyms	5-Amino-2-chlorobenzotrifluoride	[1]
CAS Number	320-51-4	[1][2][3]
Molecular Formula	C ₇ H ₅ ClF ₃ N	[1][2][3]
Molecular Weight	195.57 g/mol	[1][2][3]

Methodologies for Structural Confirmation

While detailed experimental protocols for this specific compound are proprietary to manufacturers, the determination of a compound's formula and molecular weight generally relies on standard analytical chemistry techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. The molecule is ionized, and its mass-to-charge ratio is measured, providing a highly accurate molecular weight that can be used to confirm the molecular formula.
- **Elemental Analysis:** This method determines the mass percentages of each element (Carbon, Hydrogen, Nitrogen, etc.) in a sample. The resulting percentage composition is used to derive the empirical formula, which is then compared to the proposed molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ¹H and ¹³C NMR provide detailed information about the chemical structure, confirming the connectivity of atoms and the presence of functional groups, which validates the overall molecular formula.

The logical workflow for identifying and confirming these chemical properties is illustrated in the diagram below.



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Diagram of the workflow for confirming a chemical's identity.

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